

(R)-oleoylcarnitine hydrochloride solubility in DMSO and ethanol

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Compound of Interest

Compound Name: (R)-oleoylcarnitine hydrochloride

Cat. No.: B1434973

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Technical Support Center: (R)-Oleoylcarnitine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility, handling, and experimental use of **(R)-oleoylcarnitine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **(R)-oleoylcarnitine hydrochloride** in common organic solvents?

A1: The solubility of **(R)-oleoylcarnitine hydrochloride** can vary slightly between batches and manufacturers. However, based on available data, the approximate solubility in DMSO and ethanol is summarized below.

Data Presentation: Solubility of **(R)-Oleoylcarnitine Hydrochloride**

Solvent	Solubility (mg/mL)	Notes
DMSO	14 - 30 mg/mL	May require ultrasonication and warming to 60°C to achieve higher concentrations. It is recommended to use newly opened, anhydrous DMSO as the presence of water can reduce solubility.
Ethanol	20 - 30 mg/mL	-

Q2: I am having trouble dissolving **(R)-oleoylcarnitine hydrochloride**. What can I do?

A2: Difficulty in dissolving **(R)-oleoylcarnitine hydrochloride** can be due to several factors. Please refer to our troubleshooting guide below for potential solutions.

Q3: What are the known biological activities of **(R)-oleoylcarnitine hydrochloride**?

A3: **(R)-oleoylcarnitine hydrochloride** is recognized for two primary biological activities: it is a potent, non-competitive inhibitor of the glycine transporter 2 (GlyT2) and has been shown to play a role in hepatocarcinogenesis through the activation of the STAT3 signaling pathway.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms in the solution.	The concentration may be too high for the solvent at room temperature.	Gently warm the solution in a water bath (up to 60°C) and use an ultrasonic bath to aid dissolution.
The solvent may have absorbed moisture.	Use a fresh, unopened bottle of anhydrous DMSO. Hygroscopic DMSO can significantly impact the solubility of the product.	
The compound is not dissolving completely.	Insufficient agitation or time.	Vortex the solution for a longer period. If the issue persists, sonicate the solution for several minutes.
The quality of the compound may have degraded.	Ensure the compound has been stored correctly according to the manufacturer's instructions, typically at -20°C.	
Inconsistent results in bioassays.	The compound may not be fully in solution, leading to inaccurate concentrations.	Always ensure the stock solution is clear before making further dilutions for your experiments. Visually inspect for any precipitate.

Experimental Protocols

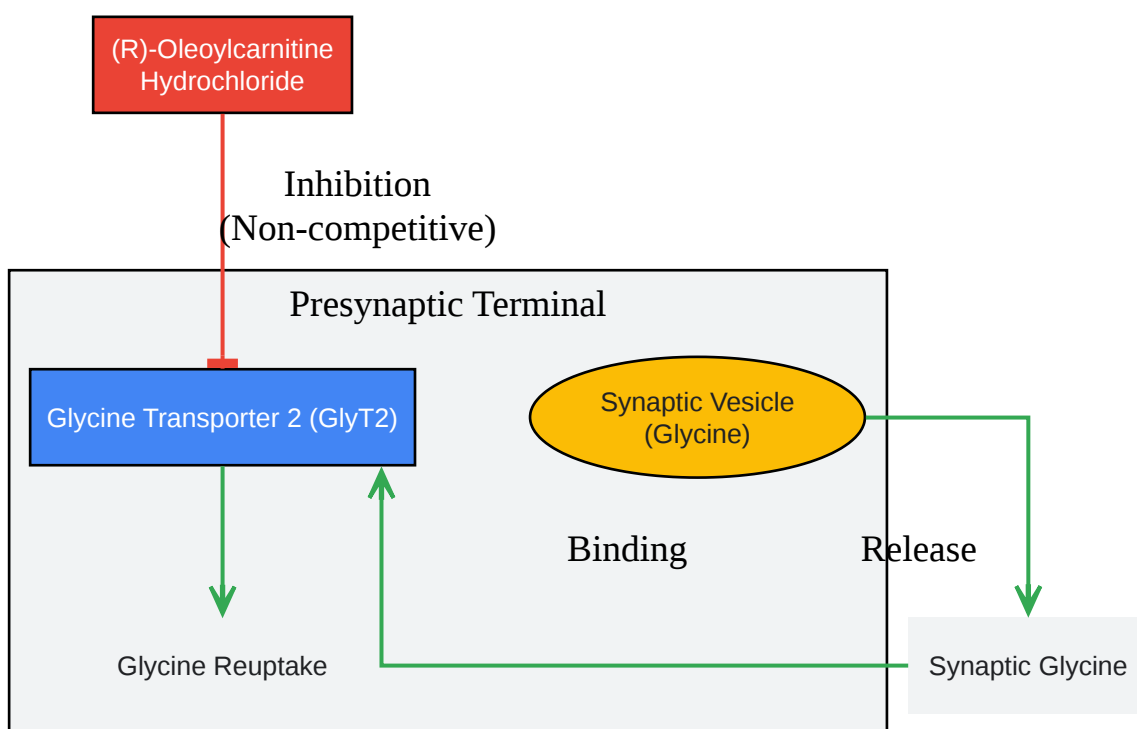
Protocol: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing the Compound:** Accurately weigh the required amount of **(R)-oleoylcarnitine hydrochloride** powder in a sterile microcentrifuge tube. For example, for 1 mL of a 10 mM stock solution (Molecular Weight: 462.1 g/mol), weigh 4.62 mg.

- **Adding Solvent:** Add the appropriate volume of fresh, anhydrous DMSO to the tube. For a 10 mM stock, add 1 mL of DMSO.
- **Dissolution:** Vortex the tube for 1-2 minutes to facilitate dissolution.
- **Warming and Sonication (if necessary):** If the compound does not fully dissolve, warm the tube in a 37-60°C water bath for 5-10 minutes. Following warming, place the tube in an ultrasonic bath for 10-15 minutes.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any precipitate.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C as recommended by the manufacturer.

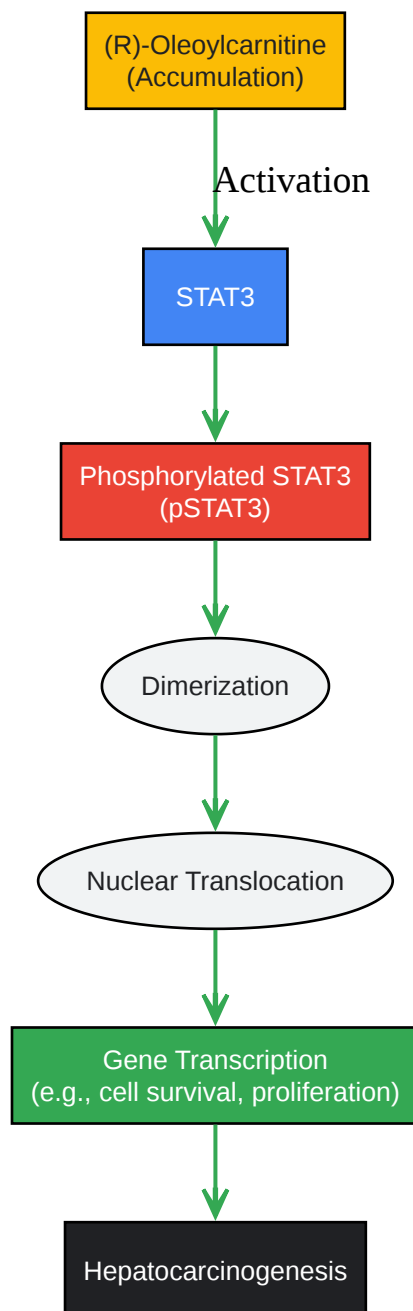
Signaling Pathways and Workflows

Below are diagrams illustrating the key biological pathways and a typical experimental workflow involving **(R)-oleoylcarnitine hydrochloride**.



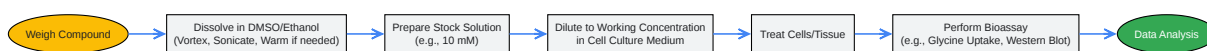
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Caption: Inhibition of Glycine Transporter 2 (GlyT2) by **(R)-oleoylcarnitine hydrochloride**.



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Caption: Activation of STAT3 signaling by (R)-oleoylcarnitine, promoting hepatocarcinogenesis.



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Caption: General experimental workflow for using **(R)-oleoylcarnitine hydrochloride**.

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